



Analysis of Polyquaternium-10 Using Size Exclusion Chromatography

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Application Note and Protocol

Introduction

Polyquaternium-10 is a cationic polymer derived from hydroxyethyl cellulose, widely utilized in the cosmetic and personal care industry for its excellent conditioning, anti-static, and filmforming properties.[1][2][3] It is a key ingredient in hair care products, where it helps to improve hair texture, increase suppleness and sheen, and repair damaged hair by binding to negatively charged sites on the hair shaft.[1][2] The molecular weight and molecular weight distribution of Polyquaternium-10 are critical parameters that directly influence its performance characteristics. Size Exclusion Chromatography (SEC), also known as Gel Permeation Chromatography (GPC), is a powerful technique for determining these parameters by separating molecules based on their size in solution.[4][5]

This document provides a detailed application note and protocol for the analysis of Polyquaternium-10 using Size Exclusion Chromatography.

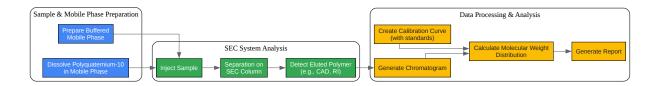
Principle of Size Exclusion Chromatography

Size Exclusion Chromatography separates molecules based on their hydrodynamic volume. The stationary phase consists of porous particles. Larger molecules are excluded from the pores and therefore travel a shorter path, eluting from the column first. Smaller molecules can permeate the pores to varying extents, resulting in a longer path and later elution. By



calibrating the column with standards of known molecular weight, the molecular weight distribution of a polymer sample can be determined.

Experimental Workflow



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